

Personal protective equipment for handling CC214-2

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Compound of Interest

Compound Name: CC214-2

Cat. No.: B8579109

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Essential Safety and Handling Guide for CC214-2

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of the mTOR kinase inhibitor, **CC214-2**. The following procedural guidance is designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

CC214-2 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Due to its nature as a potent, powdered pharmaceutical compound, a comprehensive PPE strategy is required to prevent dermal, inhalation, and ingestion exposure.

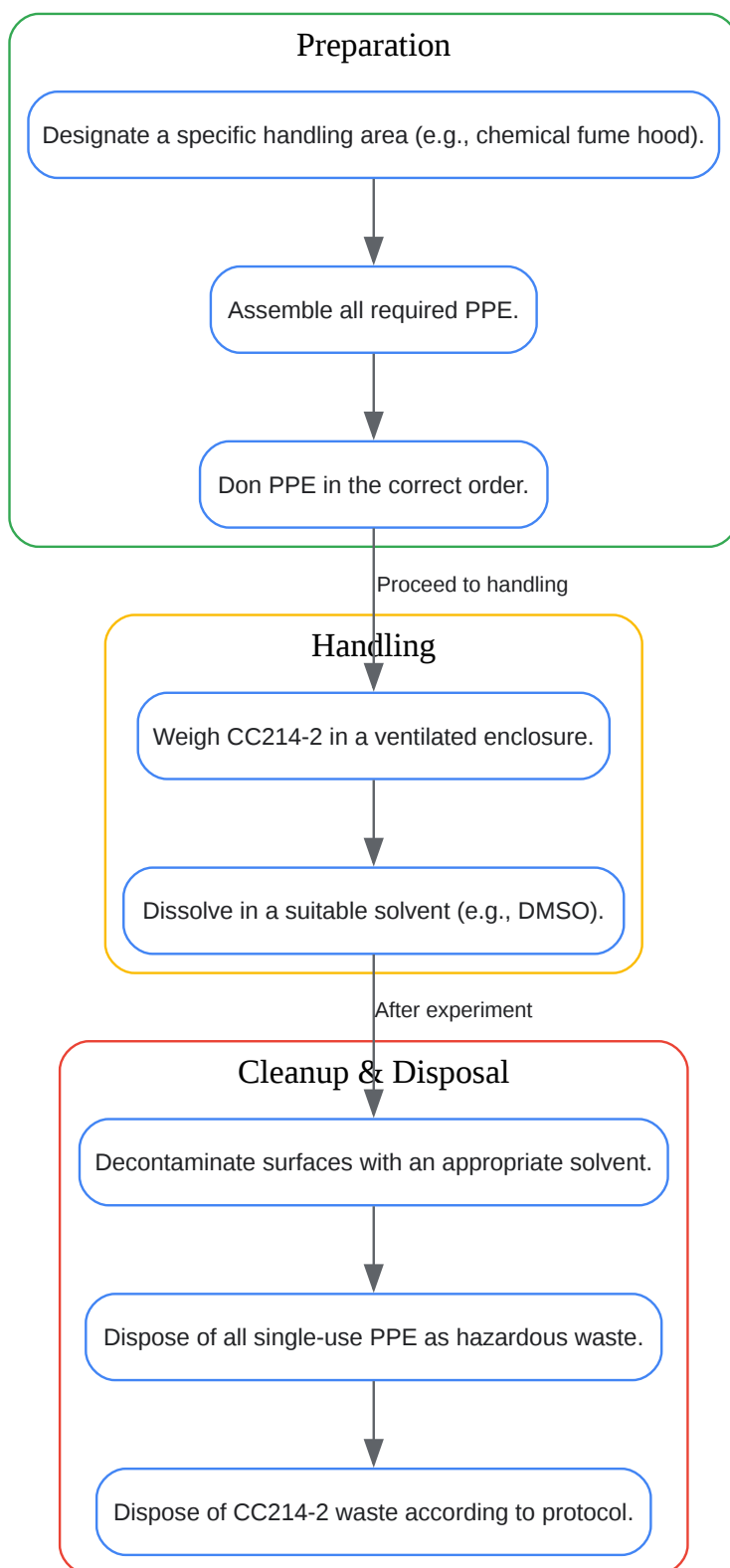
Minimum PPE Requirements:

PPE Component	Specification	Rationale
Gloves	Double-gloving with powder-free nitrile gloves. Change outer glove every 30 minutes or immediately upon contamination. [2] [3]	Prevents skin contact and absorption. Double-gloving provides an additional barrier in case of a tear or puncture in the outer glove.
Eye Protection	Safety goggles with side shields.	Protects eyes from dust particles and potential splashes. [2]
Respiratory Protection	A fit-tested N95 or higher-rated respirator. [3]	Minimizes the inhalation of fine powder, which can be a primary route of exposure.
Body Protection	A disposable, long-sleeved gown that closes in the back, with tight-fitting cuffs. [2] [4]	Prevents contamination of personal clothing.
Shoe Covers	Disposable shoe covers. [2] [4]	Prevents the tracking of contaminants out of the designated handling area.

Safe Handling Procedures

Adherence to a strict operational workflow is critical when working with **CC214-2**.

Experimental Workflow for Safe Handling:



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Caption: Workflow for the safe handling of **CC214-2**.

Quantitative Data for Glove Selection

While specific breakthrough time data for **CC214-2** is not available, the following table provides guidance on the chemical resistance of nitrile gloves to common laboratory solvents. This information should be used as a reference, and it is recommended to consult the glove manufacturer's specifications for detailed information.

Chemical	Nitrile Glove Resistance
Dimethyl Sulfoxide (DMSO)	Good to Excellent (short-term use)
Ethanol	Good
Methanol	Fair to Good
Acetone	Poor
Dichloromethane	Poor

Data compiled from general chemical resistance guides. Always consult the manufacturer's specific data.

Disposal Plan

CC214-2 is very toxic to aquatic life, and therefore, must not be disposed of down the drain.^[1] All waste containing **CC214-2**, including contaminated consumables, must be treated as hazardous waste.

Step-by-Step Disposal Protocol:

- Segregate Waste: Maintain separate, clearly labeled waste containers for:
 - Solid waste (e.g., contaminated gloves, weigh boats, pipette tips).
 - Liquid waste (e.g., unused solutions, cell culture media containing **CC214-2**).
- Solid Waste:
 - Collect all solid waste in a dedicated, sealed plastic bag or container.

- Label the container with "Hazardous Waste," "Toxic to Aquatic Life," and "**CC214-2**."
- Liquid Waste:
 - Collect all liquid waste in a sealed, chemical-resistant container.
 - Do not mix with other solvent waste unless compatible.
 - Label the container with "Hazardous Waste," "Toxic to Aquatic Life," and the full chemical composition (e.g., "**CC214-2** in DMSO").
- Decontamination:
 - Wipe down all surfaces that may have come into contact with **CC214-2** with a suitable solvent (e.g., 70% ethanol) and dispose of the wipes as solid hazardous waste.
- Arrange for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional guidelines for waste storage and pickup schedules.[\[5\]](#)

Emergency Procedures

Spill:

- Evacuate the immediate area and alert others.
- If safe to do so, prevent the spread of the powder.
- Wear appropriate PPE, including respiratory protection, before cleaning up the spill.
- Use an absorbent material for liquid spills or gently cover powdered spills with a damp cloth to avoid aerosolization.
- Collect all contaminated materials in a sealed container and dispose of as hazardous waste.

Exposure:

- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- Ingestion: Do not induce vomiting. Rinse mouth with water.

In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) for **CC214-2** to the medical personnel.

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